

A Comparative Analysis of the Thickening Efficiency of Different Carbomer Grades

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Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3432583

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In the development of pharmaceutical and cosmetic formulations, achieving the desired viscosity is paramount for product stability, sensory attributes, and efficacy. Carbomers, which are high molecular weight polymers of acrylic acid, are widely utilized as thickening, suspending, and stabilizing agents.^[1] However, the selection of a specific Carbomer grade can significantly impact the final product's rheological properties. This guide provides an objective comparison of the thickening efficiency of various Carbomer grades, supported by experimental data, to aid researchers, scientists, and drug development professionals in making informed decisions.

The thickening mechanism of Carbomers is activated upon neutralization in an aqueous solution. In their dry, powdered state, the polymer chains are tightly coiled. When dispersed in water and neutralized with a base (e.g., sodium hydroxide or triethanolamine), the acidic carboxyl groups ionize, leading to electrostatic repulsion along the polymer backbone. This repulsion causes the polymer to uncoil and expand, forming a three-dimensional network that entraps water molecules and significantly increases the viscosity of the solution.^{[2][3]} The degree of this thickening effect varies between different Carbomer grades, primarily due to differences in their molecular weight, degree of cross-linking, and polymerization solvent.^{[4][5]}

Experimental Protocol for Comparative Viscosity Measurement

To objectively compare the thickening efficiency of different Carbomer grades, a standardized experimental protocol is crucial. The following methodology outlines the steps for preparing

Carbomer gels and measuring their viscosity.

1. Materials and Equipment:

- Carbomer Grades: **Carbomer 934**, Carbomer 940, Carbomer 941, Carbomer 974P, Carbomer 980.
- Solvent: Deionized water.
- Neutralizing Agent: 18% (w/v) Sodium Hydroxide (NaOH) solution or Triethanolamine (TEA).
[\[6\]](#)
- Equipment:
 - Analytical balance
 - Beakers and magnetic stirrers
 - pH meter
 - Rotational viscometer (e.g., Brookfield DV-II+ Pro with appropriate spindle).[\[6\]](#)
 - Homogenizer or high-shear mixer.[\[7\]](#)

2. Preparation of Carbomer Dispersions:

- Slowly and carefully disperse the specified amount of each Carbomer powder (e.g., 0.5% w/v) into a vortex of vigorously stirred deionized water to prevent the formation of agglomerates.[\[7\]](#)[\[8\]](#)
- Continue stirring until a uniform, lump-free dispersion is achieved. Allow the dispersion to hydrate for a sufficient period (e.g., 30 minutes in a 25°C water bath).[\[6\]](#)

3. Neutralization:

- While continuously stirring at a low speed to avoid air entrapment, slowly add the neutralizing agent (e.g., 18% NaOH solution) dropwise to the Carbomer dispersion.[\[6\]](#)[\[8\]](#)

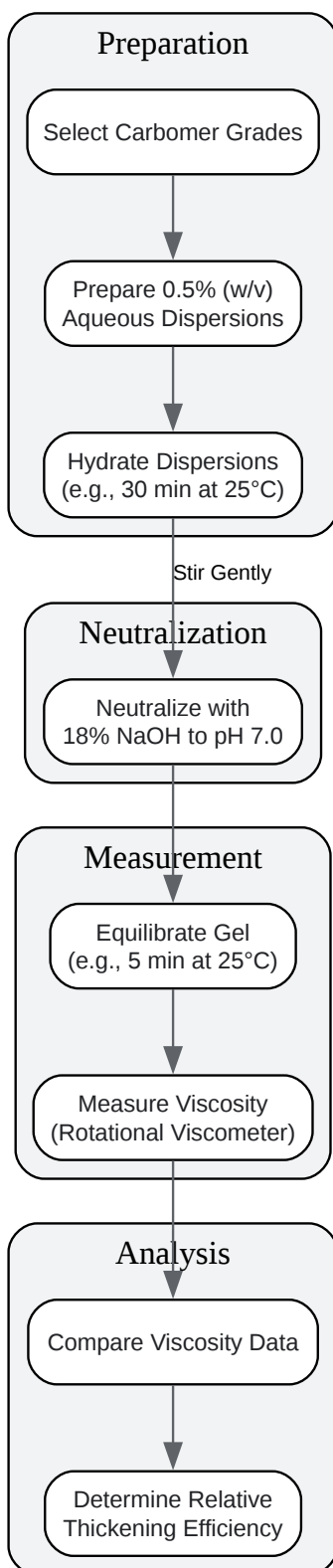
- Monitor the pH of the dispersion using a calibrated pH meter.
- Continue adding the neutralizing agent until the target pH is reached (typically between 6.0 and 7.5 for optimal viscosity).[\[1\]](#)

4. Viscosity Measurement:

- Allow the neutralized gel to equilibrate at a constant temperature (e.g., 25°C) for at least 5 minutes before measurement.[\[6\]](#)
- Use a rotational viscometer with a suitable spindle and rotational speed to measure the viscosity of the gel. For high viscosity gels, a T-bar spindle may be appropriate.
- Record the viscosity reading in centipoise (cP) after the reading has stabilized.
- Repeat the measurement for each Carbomer grade under identical conditions (concentration, neutralizer, pH, temperature, and viscometer settings) to ensure a valid comparison.

Experimental Workflow

The following diagram illustrates the key steps in the comparative analysis of Carbomer thickening efficiency.



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Figure 1: Experimental workflow for comparative analysis of Carbomer thickening efficiency.

Comparative Data on Thickening Efficiency

The thickening efficiency of different Carbomer grades is primarily determined by their molecular structure. Generally, grades with higher molecular weight and a higher degree of cross-linking exhibit greater thickening capacity. The following table summarizes typical viscosity values for various Carbomer grades at a 0.5% concentration in water, neutralized to a pH of approximately 7.0-7.5.

Carbomer Grade	Polymerization Solvent	Cross-linker	Typical Viscosity (cP at 0.5%)	Key Characteristics
Carbomer 934	Benzene	Allyl Sucrose	30,500 - 39,400[9]	Short flow properties, creamy sensory profile.[10]
Carbomer 940	Benzene	Allyl Ethers of Pentaerythritol	40,000 - 60,000[11]	High viscosity, excellent clarity, short flow rheology.[11][12]
Carbomer 941	Benzene	Allyl Ethers of Pentaerythritol	4,000 - 11,000[8]	Low viscosity, long rheology, suitable for lighter textures. [12]
Carbomer 974P	Ethyl Acetate	Allyl Ethers of Pentaerythritol	29,400 - 39,400[9]	Toxicologically preferred alternative to 934P, highly cross-linked.[10]
Carbomer 980	Co-solvent system	Allyl Ethers of Pentaerythritol	40,000 - 60,000[11]	Toxicologically preferred alternative to 940, high clarity, good electrolyte tolerance.[4][11]

Note: Viscosity values can vary depending on the specific manufacturing process, neutralizer used, and exact experimental conditions. The data presented here is for comparative purposes.

Discussion of Results

- **High Viscosity Grades (Carbomer 940 and 980):** Both Carbomer 940 and 980 are highly efficient thickeners, capable of producing high-viscosity gels with excellent clarity.[11][12] Carbomer 980 is often preferred in newer formulations due to its polymerization in a more toxicologically favorable co-solvent system compared to the benzene used for Carbomer 940.[4] Additionally, Carbomer 980 may offer slightly better electrolyte tolerance.[11]
- **Medium to High Viscosity Grades (Carbomer 934 and 974P):** **Carbomer 934** provides a creamy texture with short flow properties.[10] Carbomer 974P, polymerized in ethyl acetate, is a safer alternative to the benzene-polymerized **Carbomer 934P** and is also a highly cross-linked polymer.[10][13]
- **Low Viscosity Grade (Carbomer 941):** Carbomer 941 is characterized by its lower viscosity and longer rheology, making it suitable for formulations where a less thick, more fluid consistency is desired, such as lotions and toners.[12]

Conclusion

The choice of Carbomer grade has a profound impact on the final viscosity and rheological profile of a formulation. For high-viscosity, clear gels, Carbomer 940 and 980 are excellent choices, with 980 offering a better safety profile.[4] For applications requiring lower viscosity, Carbomer 941 is a suitable option.[12] **Carbomer 934** and 974P provide intermediate thickening with specific sensory attributes.[10] It is imperative for formulators to consider not only the desired viscosity but also factors such as clarity, rheology, electrolyte tolerance, and the toxicological profile of the Carbomer grade when making a selection. The provided experimental protocol offers a standardized approach for in-house comparison of different Carbomer grades to determine the most suitable option for a specific application.

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